

# Protocol for Cut Stump Application of Triclopyr Triethylamine Salt on Woody Plants

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## **Application Notes and Protocols Introduction**

This document provides a detailed protocol for the cut stump application of **Triclopyr triethylamine salt**, a systemic herbicide effective for the control of a wide range of woody plants. This method is highly targeted, minimizing off-target damage, and is particularly useful for managing invasive woody species in research plots, forests, and other managed landscapes. Triclopyr is a selective herbicide that mimics plant growth hormones, leading to uncontrolled growth and eventual death of susceptible broadleaf and woody species.[1][2] The triethylamine salt formulation is water-soluble and readily translocated from the cut surface to the root system, preventing resprouting.[3]

## **Materials and Equipment**

- Herbicide: **Triclopyr triethylamine salt** formulation (e.g., Garlon 3A, Element 3A, or generic equivalents containing approximately 44.4% active ingredient).
- Personal Protective Equipment (PPE):
  - Chemical-resistant gloves (e.g., nitrile).
  - Safety glasses or goggles.
  - Long-sleeved shirt and long pants.



- Closed-toe shoes or boots.
- Cutting Tools:
  - Chainsaw, handsaw, loppers, or pruning shears, appropriate for the diameter of the target woody plants.
- Herbicide Application Equipment:
  - Handheld spray bottle, backpack sprayer with a wand, or a paintbrush.
- Other Materials:
  - Water (for dilution, if required).
  - Measuring containers.
  - Marker dye (optional, to track treated stumps).

# Experimental Protocols Preparation of Herbicide Solution

- Determine the Target Concentration: The required concentration of **Triclopyr triethylamine** salt can vary depending on the target species, stump size, and time of year. A common and highly effective concentration is a 50% v/v solution of a product containing 44.4% active ingredient, mixed with water.[4][5] For certain species or conditions, a 100% (undiluted) application of the product may be recommended.[4][5] Refer to Table 1 for species-specific recommendations.
- Mixing Procedure:
  - In a designated and well-ventilated area, measure the required volume of Triclopyr triethylamine salt concentrate.
  - If dilution is required, add the concentrate to the corresponding volume of water in a clean container and mix thoroughly.
  - If using a marker dye, add it to the solution according to the manufacturer's instructions.



• Label the container with the herbicide name, concentration, and date of preparation.

### **Cut Stump Application Procedure**

- Timing of Application: Applications can be made at most times of the year, however, late summer and fall are often the most effective periods as woody plants are translocating nutrients to their root systems, which aids in herbicide translocation.[6][7] Avoid applications during the early spring when sap flow is heavy and upward, as this can push the herbicide out of the stump and reduce efficacy.[7]
- Cutting the Woody Plant:
  - Cut the target woody plant as close to the ground as possible, typically leaving a stump height of 5-15 cm.[8]
  - Ensure the cut is as level as possible to allow for even application of the herbicide.
- Herbicide Application:
  - Apply the prepared Triclopyr solution to the cut surface of the stump immediately after cutting (within 5 minutes is recommended).[6] Delays in application can result in the formation of a suberized layer on the cut surface, which will inhibit herbicide absorption.[3]
  - The primary target for herbicide application is the cambium layer, which is the ring of living tissue just inside the bark.[9] For stumps larger than 8 cm in diameter, it is sufficient to treat only this outer edge.[3][5] For smaller stumps, the entire cut surface should be treated.[3][5]
  - Apply enough solution to thoroughly wet the target area, but not to the point of runoff.
- Post-Application Monitoring:
  - Monitor treated stumps for signs of resprouting in the following growing season.
  - If resprouting occurs, a follow-up treatment may be necessary.

### **Data Presentation**



Table 1: Recommended Concentrations and Efficacy of **Triclopyr Triethylamine Salt** for Cut Stump Application on Various Woody Species

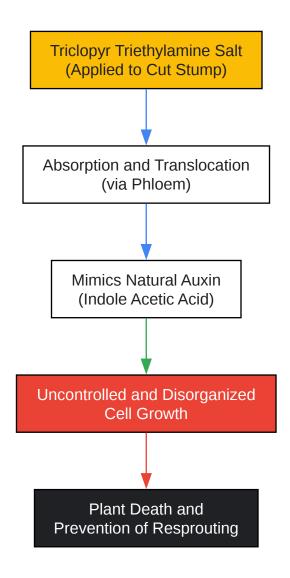
| Woody<br>Species        | Common<br>Name      | Recommended<br>Concentration<br>(% v/v of<br>44.4% a.i.<br>product) | Efficacy                 | Citation(s) |
|-------------------------|---------------------|---|--------------------------|-------------|
| Acer spp.               | Maple               | 50-100%   | Good                     | [6][10]     |
| Ailanthus<br>altissima  | Tree of Heaven      | 50-100%   | Good                     | [1]         |
| Alnus spp.              | Alder               | 50-100%   | Good                     | [6][10]     |
| Fraxinus spp.           | Ash                 | 50-100%   | Good                     | [1][6][10]  |
| Ligustrum sinense       | Chinese Privet      | 25-50%  | Excellent (>90% control) | [8][11]     |
| Populus spp.            | Cottonwood          | 50-100%   | Good                     | [6][10]     |
| Quercus spp.            | Oak                 | 50-100%   | Good                     | [6][10]     |
| Rhamnus cathartica      | Common<br>Buckthorn | 50-100%   | Good                     | [1]         |
| Robinia<br>pseudoacacia | Black Locust        | 50-100%   | Good                     | [1]         |
| Salix spp.              | Willow              | 50-100%   | Good                     | [6][10]     |
| Tamarix spp.            | Salt Cedar          | 50-100%   | Good                     | [1]         |
| Ulmus spp.              | Elm                 | 50-100%   | Good                     | [6][10]     |

Note: Efficacy ratings are based on available literature and can be influenced by factors such as application timing, stump size, and environmental conditions.

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